

Preclinical Data on VU6007496: An In-depth Technical Guide

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Compound of Interest

Compound Name: VU6007496

Cat. No.: B15617491

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Introduction

VU6007496 is a selective M1 positive allosteric modulator (PAM) that has been investigated for its potential in treating cognitive dysfunction.^{[1][2][3]} As a PAM, **VU6007496** enhances the affinity and/or efficacy of the endogenous neurotransmitter acetylcholine at the M1 muscarinic acetylcholine receptor.^{[1][2]} This technical guide provides a comprehensive overview of the available preclinical data on **VU6007496**, focusing on its in vitro and in vivo pharmacology, pharmacokinetic properties, and efficacy in a cognition model. The development of **VU6007496** was ultimately halted due to species-specific metabolism and the formation of toxic metabolites.^{[1][2][3]} Nevertheless, it remains a valuable tool compound for studying selective M1 activation in rats and nonhuman primates.^{[1][2][3]}

Core Data Summary

In Vitro Pharmacology & DMPK

The following table summarizes the in vitro pharmacological and drug metabolism and pharmacokinetics (DMPK) profile of **VU6007496**.

Parameter	Species/Assay	Value
M1 PAM EC50	Rat	Data not available in search results
M1 Agonism EC50	Rat	> 30 μ M ^[1]
M2-M5 Receptor Activity	Rat	No significant activity ^[1]
Plasma Protein Binding	Mouse, Rat, Dog, Human	Data not available in search results
Microsomal Stability	Mouse, Rat, Dog, Human	Data not available in search results
Hepatocyte Stability	Mouse, Rat, Dog, Human	Data not available in search results

In Vivo Pharmacokinetics

The table below details the in vivo pharmacokinetic parameters of **VU6007496** across multiple species following intravenous (IV) and oral (PO) administration.

Species	Route	Dose (mg/kg)	Cmax (ng/mL)	Tmax (h)	t1/2 (h)	AUC (ng·h/mL)	%F
Rat	IV	Data not available	Data not available	Data not available	6.1[1]	Data not available	-
Rat	PO	Data not available	Data not available	Data not available	Data not available	Data not available	66[1]
Dog	IV	Data not available	Data not available	Data not available	Data not available	Data not available	-
Dog	PO	Data not available	Data not available	Data not available	Data not available	Data not available	Data not available
Non-human Primate	IV	Data not available	Data not available	Data not available	Data not available	Data not available	-
Non-human Primate	PO	Data not available	Data not available	Data not available	Data not available	Data not available	Data not available

CNS Penetration

The central nervous system penetration of **VU6007496** was assessed in rats.

Species	Kp	Kp,uu
Rat	Data not available	Data not available

Experimental Protocols

In Vitro Pharmacology: M1 PAM Assays

The potency and agonist activity of **VU6007496** at the M1 receptor were determined using a cell-based calcium mobilization assay. Chinese Hamster Ovary (CHO) cells stably expressing the rat M1 receptor were utilized. To determine PAM activity, cells were incubated with varying concentrations of **VU6007496** in the presence of an EC20 concentration of acetylcholine. For

agonist activity, cells were exposed to **VU6007496** alone. Changes in intracellular calcium levels were measured using a fluorescent calcium indicator. Data were normalized to the maximal response induced by a saturating concentration of acetylcholine.

In Vivo Pharmacokinetics

Pharmacokinetic studies were conducted in male Sprague-Dawley rats, beagle dogs, and cynomolgus monkeys. For intravenous administration, **VU6007496** was formulated in a suitable vehicle and administered as a bolus dose. For oral administration, the compound was formulated as a suspension and administered via oral gavage. Blood samples were collected at various time points post-dosing. Plasma concentrations of **VU6007496** were determined by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Pharmacokinetic parameters were calculated using non-compartmental analysis.

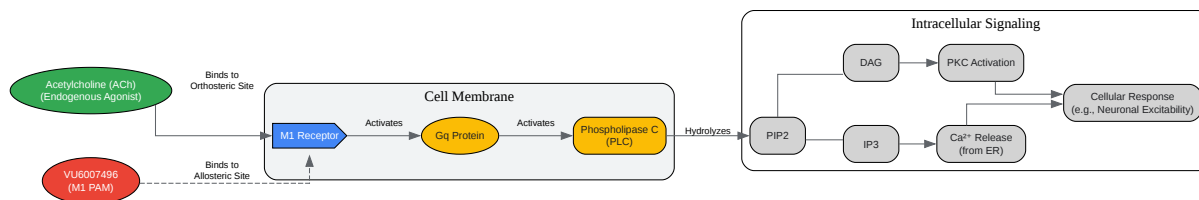
Behavioral Efficacy: Novel Object Recognition (NOR)

The effect of **VU6007496** on recognition memory was assessed using the Novel Object Recognition (NOR) task in male Sprague-Dawley rats. The protocol consisted of three phases: habituation, training, and testing.

- Habituation: Rats were individually placed in an open-field arena for a set period to acclimate to the environment.
- Training: Thirty minutes after oral administration of vehicle or **VU6007496** (0.1, 0.3, 1, and 3 mg/kg), rats were placed back into the arena containing two identical objects and allowed to explore for a defined duration.^[1]
- Testing: Twenty-four hours after the training phase, one of the familiar objects was replaced with a novel object.^[1] The rats were returned to the arena, and the time spent exploring the novel and familiar objects was recorded. A discrimination index, representing the preference for the novel object, was calculated.

Visualizations

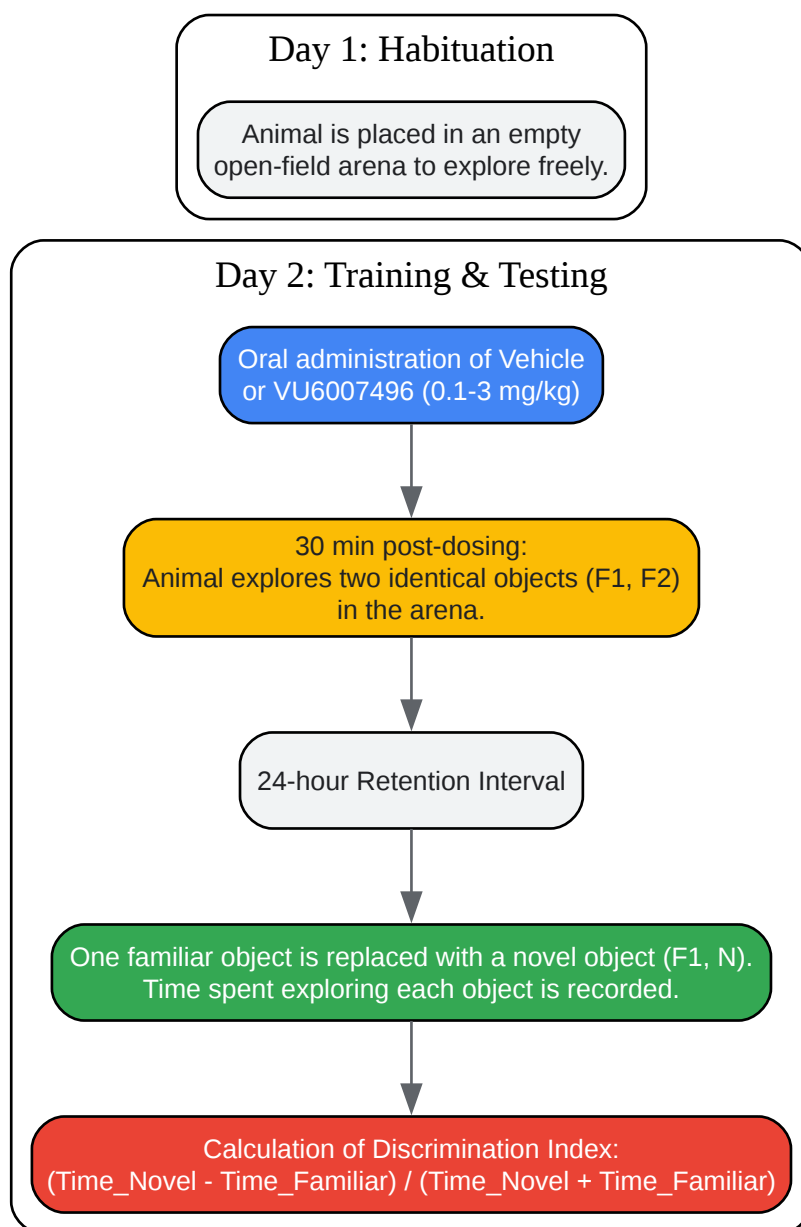
Signaling Pathway of an M1 Positive Allosteric Modulator



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Caption: Mechanism of M1 Positive Allosteric Modulation.

Experimental Workflow for Novel Object Recognition (NOR)



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Caption: Novel Object Recognition (NOR) Experimental Workflow.

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References

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